Introduction: The Significance of ^{15}N Labeled 4-Nitrophenol

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Compound of Interest

Compound Name:	*4-Nitrophenol-15N*
CAS No.:	*103427-15-2*
Cat. No.:	*B140049*

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Isotopically labeled compounds are indispensable tools in drug discovery and development, as well as in fundamental biological research. The incorporation of a stable isotope like ^{15}N allows for the tracking and quantification of molecules in complex biological systems using techniques such as mass spectrometry and NMR spectroscopy.[2][3][4][5] ^{15}N labeled 4-nitrophenol is particularly valuable as a precursor for the synthesis of other labeled molecules and as a reporter molecule in various biochemical assays.

Synthetic Strategy: Electrophilic Nitration of Phenol

The most direct and efficient method for the synthesis of ^{15}N labeled 4-nitrophenol is the electrophilic aromatic substitution of phenol using a ^{15}N-labeled nitrating agent. This approach leverages the high reactivity of the phenol ring, which is activated by the hydroxyl group, making it susceptible to nitration under relatively mild conditions.[6][7][8]

The key to this synthesis is the use of ^{15}N-labeled nitric acid ($H^{15}NO_3$) or a salt thereof. The reaction proceeds via the in-situ generation of the ^{15}N-nitronium ion ($^{15}NO_2^+$), which then acts as the electrophile.

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Reaction Scheme:

The nitration of phenol typically yields a mixture of ortho- and para-nitrophenol.[1] The para-isomer is generally the major product and can be separated from the ortho-isomer by steam distillation or column chromatography.

Experimental Protocol

This protocol details the synthesis of ^{15}N labeled 4-nitrophenol from phenol using ^{15}N-labeled nitric acid.

Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)	Quantity	Notes
Phenol	C_6H_5OH	94.11	9.4 g (0.1 mol)	High purity, crystalline
^{15}N-Nitric Acid	$H^{15}NO_3$	64.01	6.9 mL (0.11 mol)	70% in H_2O, handle with care
Sulfuric Acid	H_2SO_4	98.08	10 mL	Concentrated, corrosive
Deionized Water	H_2O	18.02	As needed	
Dichloromethane	CH_2Cl_2	84.93	As needed	For extraction
Sodium Sulfate	Na_2SO_4	142.04	As needed	Anhydrous, for drying

Step-by-Step Procedure

- Preparation of the Nitrating Mixture: In a 250 mL three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, carefully add 10 mL of concentrated sulfuric acid to 20 mL of deionized water while cooling in an ice bath. Once the solution has cooled to below 10°C, slowly add 6.9 mL of 70% ^{15}N-nitric acid dropwise, maintaining the temperature below 10°C.

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- Reaction Setup: Dissolve 9.4 g of phenol in 20 mL of deionized water in the dropping funnel.
- Nitration Reaction: Slowly add the phenol solution to the stirring nitrating mixture over a period of 30-40 minutes. The temperature of the reaction mixture should be maintained between 10-20°C throughout the addition. After the addition is complete, continue stirring for an additional 2 hours at room temperature.[9]
- Work-up: Pour the reaction mixture into 200 mL of ice-cold water. A dark, oily mixture of ^{15}N-labeled o- and p-nitrophenol will separate.
- Separation and Purification:
  - Steam Distillation: The ortho-isomer is volatile with steam, while the para-isomer is not. Subject the crude product mixture to steam distillation to remove the o-nitrophenol.[9]
  - Recrystallization: The residue from the steam distillation, which contains the desired ^{15}N-labeled 4-nitrophenol, can be further purified by recrystallization from hot water or dilute hydrochloric acid.[9][10] Filter the hot solution and allow it to cool slowly to obtain pale yellow needles of ^{15}N-labeled 4-nitrophenol.
  - Drying: Dry the purified crystals under vacuum.

Characterization

The successful synthesis and isotopic labeling of 4-nitrophenol-^{15}N must be confirmed using appropriate analytical techniques.

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Technique	Expected Results
Mass Spectrometry (MS)	The mass spectrum will show a molecular ion peak at m/z 140, which is one mass unit higher than that of unlabeled 4-nitrophenol (m/z 139), confirming the incorporation of one ^{15}N atom.
^{1}H NMR Spectroscopy	The proton NMR spectrum will be similar to that of unlabeled 4-nitrophenol, but the signals for the protons on the aromatic ring may show coupling to the ^{15}N nucleus.
^{13}C NMR Spectroscopy	The carbon NMR spectrum will show signals corresponding to the aromatic carbons. The carbon atom attached to the nitro group may exhibit a coupling constant with the ^{15}N nucleus.
^{15}N NMR Spectroscopy	A single resonance in the ^{15}N NMR spectrum will definitively confirm the presence of the ^{15}N label. The chemical shift will be characteristic of a nitro group.
Melting Point	The melting point of the purified product should be consistent with the literature value for 4-nitrophenol (113-114 °C).

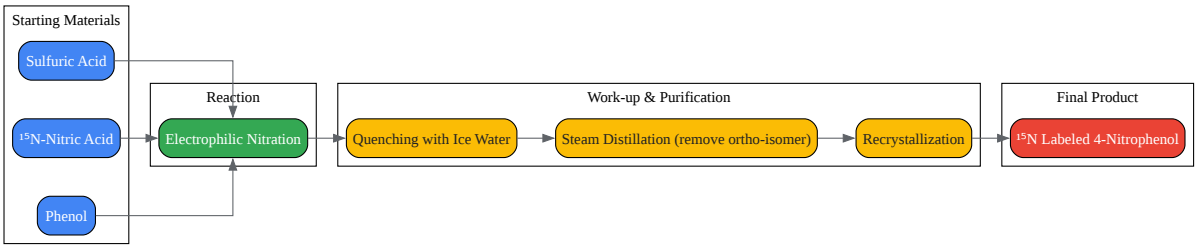
Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Nitric acid and sulfuric acid are highly corrosive. Handle them in a fume hood and take extreme care to avoid contact with skin and eyes.
- Phenol is toxic and corrosive. Avoid inhalation of dust and contact with skin.
- The nitration reaction is exothermic and can be vigorous. Maintain careful temperature control.

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Visualization of the Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of ^{15}N labeled 4-nitrophenol.



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Caption: Synthetic workflow for ^{15}N labeled 4-Nitrophenol.

Conclusion

This guide provides a detailed and practical framework for the synthesis of ^{15}N labeled 4-nitrophenol. By following the outlined procedures for reaction, purification, and characterization, researchers can confidently produce this valuable isotopically labeled compound for their specific applications. The key to a successful synthesis lies in the careful control of reaction conditions and meticulous purification to obtain a high-purity product.

References

- Core-Labeling (Radio) Synthesis of Phenols - PMC - NIH. (n.d.).
- Preparation of 4-nitrophenol. (n.d.). PrepChem.com.
- Prepar
- Nitration of Phenols (video) | Khan Academy. (n.d.). Khan Academy.
- Core-Labeling Synthesis of Phenols | Organic Letters. (2023).
- Core-Labeling Synthesis of Phenols | ChemRxiv. (2023). Cambridge Open Engage.

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- How does the nitration of phenol with nitric acid differ from the nitration of phenol with concentrated nitric acid in the presence of sulphuric acid? (2017). Quora.
- Nitration of Phenol (A-Level Chemistry). (2022). YouTube.
- 4-Nitrophenol - Wikipedia. (n.d.). Wikipedia.

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Sources

- 1. 4-Nitrophenol - Wikipedia [en.wikipedia.org]
- 2. Core-Labeling (Radio) Synthesis of Phenols - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. chemrxiv.org [chemrxiv.org]
- 5. chemrxiv.org [chemrxiv.org]
- 6. quora.com [quora.com]
- 7. Khan Academy [khanacademy.org]
- 8. m.youtube.com [m.youtube.com]
- 9. prepchem.com [prepchem.com]
- 10. fchpt.stuba.sk [fchpt.stuba.sk]
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